

Health and Safety Profile of 1,3-Dimethoxybenzene: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dimethoxybenzene

Cat. No.: B093181

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety information for **1,3-Dimethoxybenzene** (CAS No. 151-10-0). The information is compiled from various safety data sheets and scientific resources to ensure a thorough understanding of the potential hazards, handling precautions, and emergency procedures associated with this compound.

Chemical and Physical Properties

1,3-Dimethoxybenzene is a colorless to light brown liquid. It is utilized as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes. Its pleasant, sweet odor also leads to its use in fragrance compounds.^[1]

Table 1: Physical and Chemical Properties of **1,3-Dimethoxybenzene**

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ O ₂	[2][3]
Molecular Weight	138.17 g/mol	[2]
Appearance	Colorless to light brown liquid	[4]
Boiling Point	85.0 - 87.0 °C @ 7.00 mmHg	
	217-218 °C	
Melting Point	-52 °C	
Flash Point	87 °C (188.60 °F) - Closed Cup	
	88 °C	
Density	1.0550 g/cm ³	
	1.065 g/mL	
Vapor Density	4.76	
Solubility	Immiscible in water	
Refractive Index	1.5245	

Toxicological Information

The toxicological properties of **1,3-Dimethoxybenzene** have not been fully investigated. However, available data indicates that it can cause irritation to the eyes, skin, and respiratory tract.

Table 2: Acute Toxicity Data for **1,3-Dimethoxybenzene**

Test	Species	Route	Value	Source
LD50	Mouse	Intraperitoneal	900 mg/kg	

Potential Health Effects:

- **Eye Contact:** Causes eye irritation, which may lead to chemical conjunctivitis and corneal damage.
- **Skin Contact:** Causes skin irritation. Prolonged or repeated contact may lead to dermatitis.
- **Ingestion:** May cause gastrointestinal irritation, with symptoms including nausea, vomiting, and diarrhea.
- **Inhalation:** Causes respiratory tract irritation. High concentrations may lead to central nervous system depression and asphyxiation. It can also produce delayed pulmonary edema.

Carcinogenicity, Mutagenicity, and Reproductive Effects: There is currently no information available to classify **1,3-Dimethoxybenzene** as a carcinogen, mutagen, or reproductive toxin. It is not listed by ACGIH, IARC, NTP, or CA Prop 65.

Flammability and Fire Safety

1,3-Dimethoxybenzene is a combustible liquid. Vapors are heavier than air and can travel to a source of ignition and flash back. Containers may explode when heated.

Table 3: Flammability Data for **1,3-Dimethoxybenzene**

Property	Value	Source
Flash Point	87 °C (188.60 °F)	
NFPA Rating (estimated)	Health: 1, Flammability: 2, Instability: 0	

Extinguishing Media: Use water spray, dry chemical, chemical foam, or alcohol-resistant foam to extinguish fires. Water spray can be used to cool fire-exposed containers.

Fire Fighting Procedures: Firefighters should wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.

Handling, Storage, and Disposal

Handling: Wash hands thoroughly after handling. Use only in a well-ventilated area and wear appropriate personal protective equipment. Avoid contact with eyes, skin, and clothing. Keep away from heat, sparks, and open flames.

Storage: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents. Keep away from sources of ignition.

Disposal: Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste. Consult state and local hazardous waste regulations for complete and accurate classification.

Exposure Controls and Personal Protection

Engineering Controls: Facilities storing or utilizing this material should be equipped with an eyewash facility and a safety shower. Use adequate general or local explosion-proof ventilation to keep airborne levels low.

Personal Protective Equipment (PPE):

- **Eyes:** Wear appropriate protective eyeglasses or chemical safety goggles.
- **Skin:** Wear appropriate protective gloves and clothing to prevent skin exposure.
- **Respiratory:** A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 standards or European standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.

Occupational Exposure Limits: No occupational exposure limits have been established for **1,3-Dimethoxybenzene** by ACGIH, NIOSH, or OSHA.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **1,3-Dimethoxybenzene** are not readily available in the public domain. However, standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD) are typically followed for regulatory purposes. The following are descriptions of the likely methodologies used to assess the acute toxicity and irritation potential of this chemical.

Acute Oral Toxicity (Based on OECD Guideline 423)

The acute toxic class method is a stepwise procedure using a small number of animals.

- **Test Animals:** Healthy, young adult rodents (usually female rats) are used.
- **Housing and Feeding:** Animals are housed individually with controlled temperature and a 12-hour light/dark cycle. They are fasted overnight before dosing.
- **Dosing:** The substance is administered orally in a single dose via gavage. The starting dose is selected from a series of fixed dose levels (5, 50, 300, 2000 mg/kg).
- **Procedure:** A group of three animals is dosed at the starting level. The outcome (survival or death) determines the next step:
 - If no mortality occurs, a higher dose is given to another group of three animals.
 - If mortality occurs, a lower dose is given to another group of three animals.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Endpoint:** The test allows for the classification of the substance into a toxicity category based on the observed mortality at different dose levels.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test evaluates the potential of a substance to cause reversible inflammatory changes to the skin.

- **Test Animals:** Healthy, young adult albino rabbits are used.
- **Procedure:** A small area of the animal's back is clipped free of fur. A 0.5 mL (for liquids) or 0.5 g (for solids) dose of the test substance is applied to the skin under a gauze patch.
- **Exposure:** The patch is held in place with semi-occlusive dressing for 4 hours.

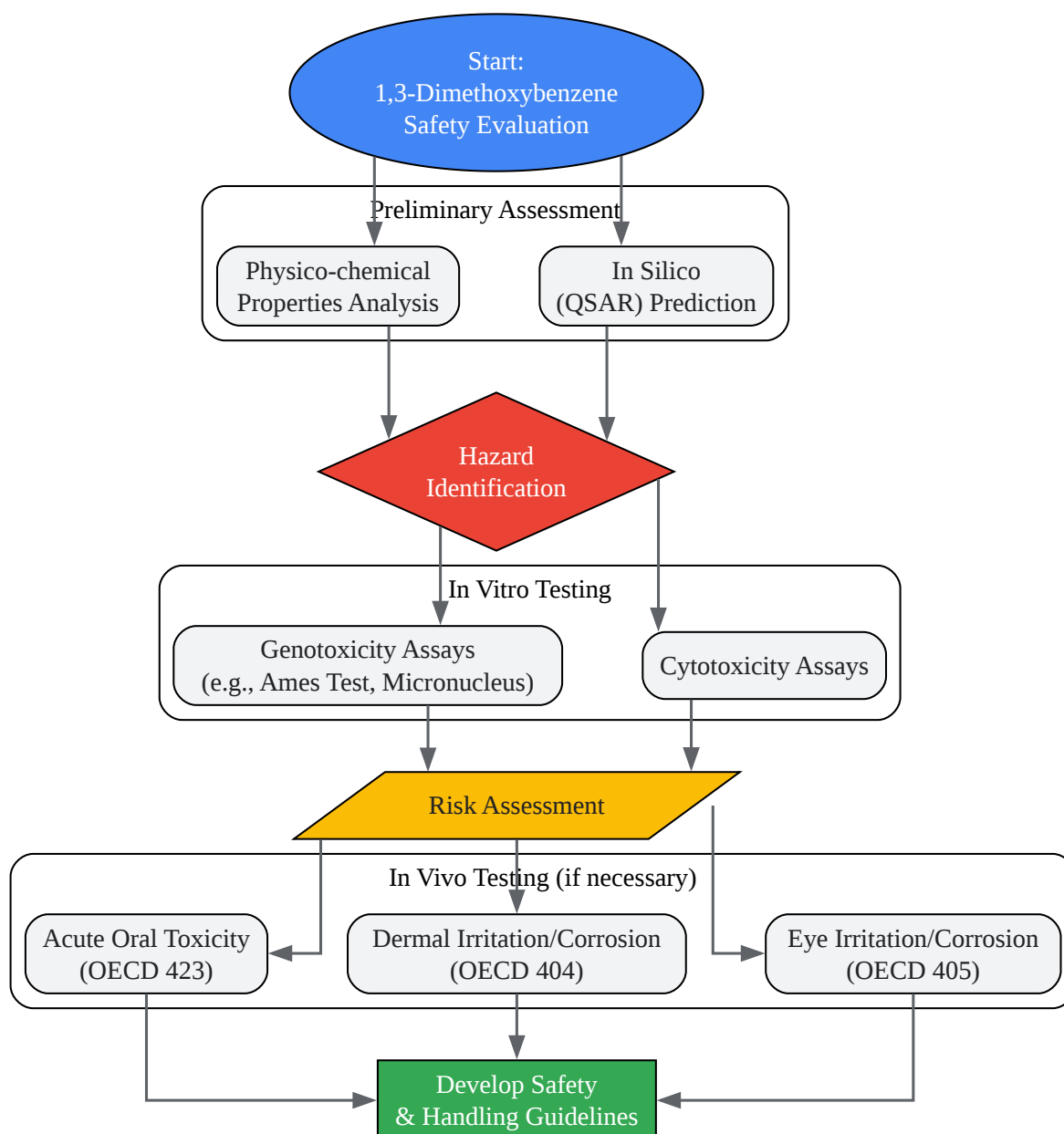
- **Observation:** After the exposure period, the patch is removed, and the skin is cleaned. The skin is then observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- **Scoring:** The severity of the skin reactions is scored according to a standardized grading system.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test assesses the potential of a substance to cause damage to the eye.

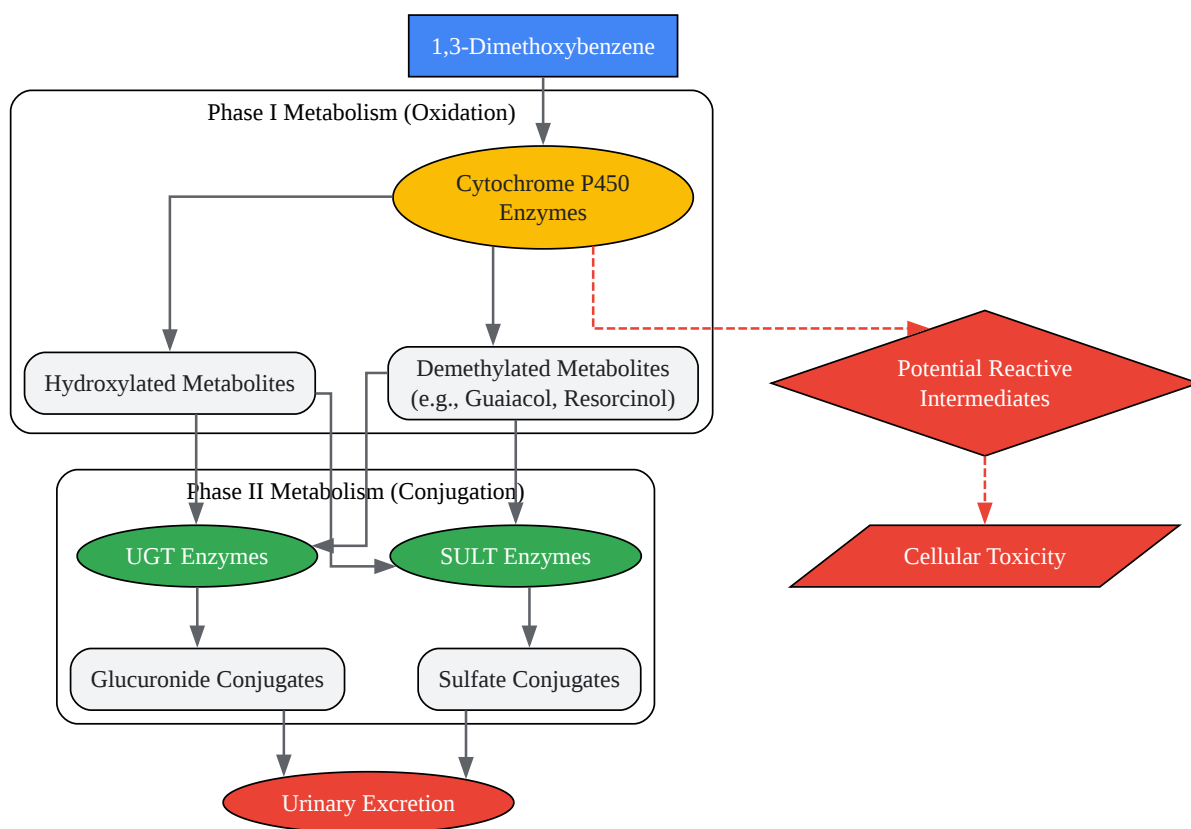
- **Test Animals:** Healthy, young adult albino rabbits are used.
- **Procedure:** A single dose of 0.1 mL of the liquid test substance is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.
- **Observation:** The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after instillation.
- **Scoring:** The severity of ocular lesions is scored using a standardized system. The reversibility of the effects is also assessed.

Visualizations



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Caption: General workflow for assessing the toxicity of a chemical substance.



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Caption: A generalized potential metabolic pathway for **1,3-Dimethoxybenzene**.

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